Application Note: Comprehensive NMR Spectroscopic Analysis of (R)-2-Acetylamino-3-cyclopropylpropionic acid

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Compound of Interest

Compound Name:	*(R)-2-Acetylamino-3-cyclopropylpropionic acid*
CAS No.:	*121786-36-5*
Cat. No.:	*B046944*

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Abstract

This document provides a detailed guide to the nuclear magnetic resonance (NMR) spectroscopic analysis of **(R)-2-Acetylamino-3-cyclopropylpropionic acid**, a non-proteinogenic amino acid of interest in medicinal chemistry and drug development. We present optimized protocols for sample preparation and the acquisition of one-dimensional (^{1}H, ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR spectra. The causality behind experimental choices is explained to provide researchers with a robust framework for obtaining high-quality, reproducible data. This guide is intended for researchers, scientists, and drug development professionals requiring definitive structural elucidation and characterization of this and similar molecules.

Introduction: The Structural Significance of (R)-2-Acetylamino-3-cyclopropylpropionic acid

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(R)-2-Acetylamino-3-cyclopropylpropionic acid is a chiral building block that incorporates a constrained cyclopropyl motif. This structural feature is of significant interest in drug design as it can impart favorable conformational rigidity, improve metabolic stability, and modulate biological activity. Accurate and unambiguous structural characterization is paramount for its application in synthetic chemistry and for understanding its interactions in biological systems.

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for the complete structural elucidation of such small molecules in solution. This application note details the systematic approach to confirming the molecular structure of **(R)-2-Acetylamino-3-cyclopropylpropionic acid** (Figure 1) by employing a suite of modern NMR experiments.

Figure 1: Structure of **(R)-2-Acetylamino-3-cyclopropylpropionic acid** with atom numbering.

Caption: Structure of **(R)-2-Acetylamino-3-cyclopropylpropionic acid**.

Experimental Protocols

Sample Preparation: The Foundation of Quality Data

High-quality NMR data begins with meticulous sample preparation. The choice of solvent and sample concentration are critical variables that directly impact spectral resolution and sensitivity.

Protocol:

- Solvent Selection: Deuterated methanol (CD_3OD) is an excellent initial choice. Its polarity effectively dissolves the amino acid derivative, and the exchangeable amide (NH) and carboxylic acid (OH) protons will exchange with deuterium, simplifying the ^1H spectrum by removing their signals. For observing these exchangeable protons, a non-protic solvent like dimethyl sulfoxide-d_6 (DMSO-d_6) is recommended.

- Concentration: For standard 1D and 2D experiments on a 400-600 MHz spectrometer, a concentration of 5-10 mg of the compound in 0.6-0.7 mL of deuterated solvent is optimal.[1] This concentration provides a good balance between signal-to-noise and potential aggregation issues.

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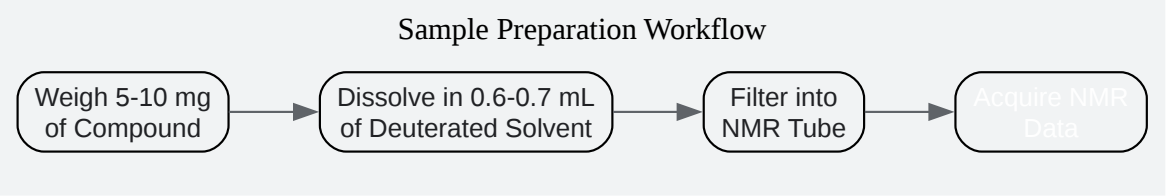
- Filtration: To ensure the best possible magnetic field homogeneity and thus sharp spectral lines, it is crucial to remove any particulate matter.[2] Filter the sample solution through a small plug of glass wool in a Pasteur pipette directly into a high-quality, clean NMR tube (e.g., Wilmad 535-PP or equivalent).[2]

- Internal Standard: While the residual solvent peak can be used for calibration, for precise chemical shift referencing, tetramethylsilane (TMS) can be added (0.03% v/v). However, for aqueous-like solvents, a water-soluble standard like DSS or TSP is preferable.



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Caption: Workflow for NMR sample preparation.

NMR Data Acquisition

The following experiments provide a comprehensive dataset for the structural elucidation of **(R)-2-Acetylamino-3-cyclopropylpropionic acid**. All experiments should be performed on a spectrometer operating at a ^{1}H frequency of 400 MHz or higher.

Table 1: Recommended NMR Acquisition Parameters

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Experiment	Nucleus	Key Parameters	Purpose
1D Proton	^{1}H	Spectral Width: 12 ppm, 32 scans	Provides proton chemical shifts, multiplicities, and integration.
1D Carbon	^{13}C	Spectral Width: 200 ppm, 1024 scans	Provides carbon chemical shifts.
COSY	^{1}H-^{1}H	2 scans, 256 t1 increments	Identifies proton-proton spin coupling networks.[3][4]
HSQC	^{1}H-^{13}C	4 scans, 256 t1 increments	Correlates protons to their directly attached carbons.[3][4]
HMBC	^{1}H-^{13}C	8 scans, 256 t1 increments, long-range J = 8 Hz	Correlates protons to carbons over 2-3 bonds.[3][5]

Spectral Analysis and Interpretation

The combination of 1D and 2D NMR data allows for a step-by-step assignment of all proton and carbon signals.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum is the starting point for the analysis. The expected chemical shifts and splitting patterns are crucial for initial assignments.

- Amide NH (in DMSO-d_6): ~8.0-8.5 ppm (doublet, coupled to Hα).
- α-Proton (Hα): ~4.2-4.5 ppm (multiplet). This proton is coupled to the NH proton and the two β-protons, resulting in a complex splitting pattern.
- β-Protons (Hβ): ~1.5-1.8 ppm (multiplet). These are diastereotopic protons coupled to Hα and Hγ.

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- Acetyl Protons (H''): ~1.9-2.1 ppm (singlet). This sharp singlet integrating to 3H is a characteristic signal for the acetyl group.
- γ-Proton (Hγ): ~0.5-0.8 ppm (multiplet). This proton is coupled to the β-protons and the cyclopropyl ring protons.
- Cyclopropyl Protons (Hδ, Hε): ~0.1-0.5 ppm (multiplet). These protons typically appear in the most upfield region of the spectrum and exhibit complex splitting due to geminal and vicinal couplings within the ring.[6][7]

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will show distinct signals for each carbon environment.

- Carboxyl Carbon (C1): ~172-176 ppm.
- Acetyl Carbonyl (C'): ~170-172 ppm.
- α-Carbon (C2): ~50-55 ppm.
- β-Carbon (C3): ~35-40 ppm.
- Acetyl Methyl (C''): ~22-25 ppm.
- γ-Carbon (C4): ~8-12 ppm.
- Cyclopropyl Carbons (C5, C6): ~3-8 ppm.

2D NMR for Unambiguous Assignments

While 1D spectra provide initial hypotheses, 2D NMR is essential for definitive assignments.

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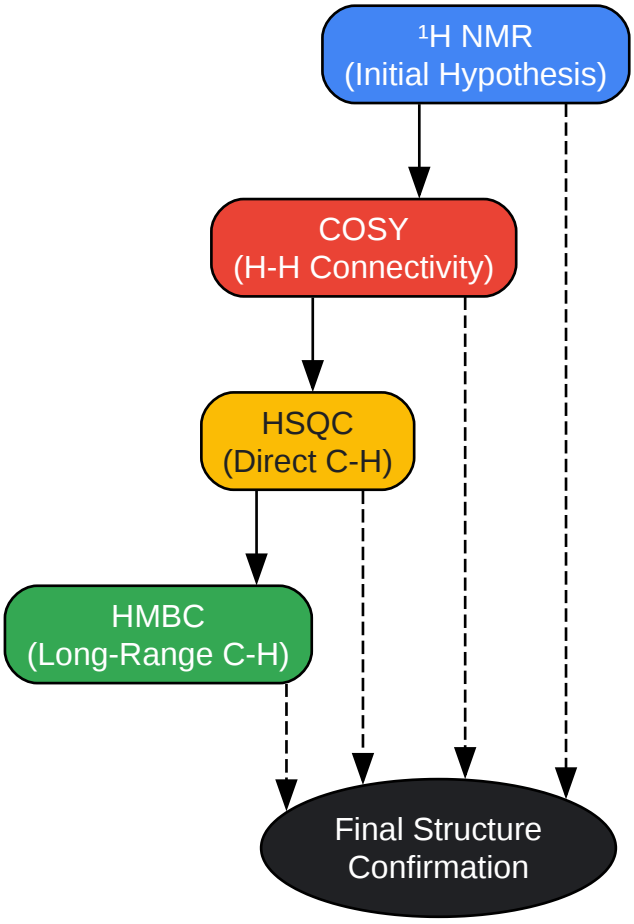

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Caption: Logical workflow for NMR-based structure elucidation.

- COSY (Correlation Spectroscopy): This experiment reveals the proton-proton coupling network.[3][4] We expect to see correlations tracing the path from the NH proton (in DMSO-d_6) to Hα, from Hα to the Hβ protons, from the Hβ protons to Hγ, and from Hγ to the cyclopropyl protons. This confirms the backbone and side-chain connectivity.

- HSQC (Heteronuclear Single Quantum Coherence): This spectrum directly correlates each proton with its attached carbon.[3][4] For example, the proton signal at ~4.3 ppm (Hα) will show a cross-peak to the carbon signal at ~52 ppm (C2). This allows for the direct assignment of all protonated carbons.

- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most powerful experiment for piecing together the molecular skeleton by identifying longer-range (2-3 bond) C-H correlations.[3][5] Key expected correlations include:

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- The acetyl protons (H'') to the acetyl carbonyl (C') and the amide-bearing nitrogen's neighboring carbon (C2).
- The α-proton (Hα) to the carboxyl carbon (C1), the acetyl carbonyl (C'), and the β- and γ-carbons (C3, C4).
- The β-protons (Hβ) to the α-carbon (C2), γ-carbon (C4), and the cyclopropyl carbons (C5, C6).

By systematically analyzing these correlations, the complete and unambiguous assignment of every proton and carbon in the molecule can be achieved, thus confirming the structure of **(R)-2-Acetylamino-3-cyclopropylpropionic acid**.

Conclusion

The protocols and analytical strategies outlined in this application note provide a comprehensive framework for the NMR-based structural elucidation of **(R)-2-Acetylamino-3-cyclopropylpropionic acid**. By employing a combination of 1D and 2D NMR experiments, researchers can obtain high-quality, unambiguous data essential for quality control, reaction monitoring, and further studies in drug discovery and development. The principles described herein are broadly applicable to the characterization of other novel amino acid derivatives and small molecules.

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